

# Tungsten Hexacarbonyl [W(CO)<sub>6</sub>]: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Hexacarbonyltungsten

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## Abstract

Tungsten hexacarbonyl, W(CO)<sub>6</sub>, is a volatile, air-stable, white crystalline solid that serves as a key precursor in organometallic chemistry and materials science. This document provides an in-depth overview of its physical and chemical properties, detailed experimental protocols for its synthesis and characterization, and a review of its reactivity. This guide is intended to be a valuable resource for researchers utilizing W(CO)<sub>6</sub> in areas such as catalysis, chemical vapor deposition, and synthetic chemistry.

## Physical Properties

Tungsten hexacarbonyl is a colorless to white, crystalline solid at room temperature. It is notable for its volatility, subliming readily under vacuum. This property is crucial for its application in chemical vapor deposition (CVD).<sup>[1]</sup> W(CO)<sub>6</sub> is sparingly soluble in nonpolar organic solvents and insoluble in water.<sup>[2]</sup>

Table 1: Physical Properties of Tungsten Hexacarbonyl

Property	Value
Molecular Formula	$\text{W(CO)}_6$
Molecular Weight	351.90 g/mol
Appearance	White crystalline powder
Density	2.65 g/cm <sup>3</sup> <a href="#">[2]</a>
Melting Point	150 °C (decomposes)
Boiling Point	175 °C (sublimes)
Vapor Pressure	1.2 mmHg at 67 °C

## Chemical Properties and Reactivity

$\text{W(CO)}_6$  features a tungsten atom in the zero oxidation state, coordinated to six carbonyl ligands in an octahedral geometry.[\[2\]](#) Its chemistry is dominated by the substitution of these carbonyl ligands.

## Thermal Decomposition

Tungsten hexacarbonyl decomposes upon heating to produce metallic tungsten and carbon monoxide. This process is fundamental to its use in CVD for the deposition of tungsten thin films.[\[3\]](#)

## Photochemistry

UV irradiation of  $\text{W(CO)}_6$  in a coordinating solvent leads to the dissociation of a CO ligand and the formation of a  $\text{W(CO)}_5(\text{solvent})$  complex. This photochemical activation is a common method for initiating substitution reactions.[\[4\]](#)

## Ligand Substitution Reactions

One or more carbonyl ligands in  $\text{W(CO)}_6$  can be displaced by a variety of other ligands, such as phosphines, amines, and pyridines. These reactions are often facilitated by thermal or photochemical activation and are central to the synthesis of a wide range of organotungsten complexes.[\[5\]](#)

## Experimental Protocols

### Synthesis of Tungsten Hexacarbonyl (Reductive Carbonylation)

This protocol describes the synthesis of  $\text{W(CO)}_6$  from tungsten hexachloride ( $\text{WCl}_6$ ) by reductive carbonylation.

Materials:

- Tungsten hexachloride ( $\text{WCl}_6$ )
- Triethylaluminium ( $\text{Al(C}_2\text{H}_5)_3$ )
- Carbon monoxide (CO) gas
- Anhydrous, deoxygenated solvent (e.g., hexane)
- High-pressure autoclave equipped with a stirrer and gas inlet/outlet

Procedure:

- Under an inert atmosphere (e.g., argon or nitrogen), charge the autoclave with a solution of  $\text{WCl}_6$  in the anhydrous solvent.
- Cool the autoclave and slowly add a stoichiometric amount of triethylaluminium as the reducing agent.
- Seal the autoclave and purge with CO gas several times to remove any residual air.
- Pressurize the autoclave with CO to the desired pressure.
- Heat the reaction mixture to the specified temperature while stirring.
- Maintain the reaction conditions for the prescribed duration.
- After the reaction is complete, cool the autoclave to room temperature and slowly vent the excess CO pressure in a well-ventilated fume hood.

- The crude  $W(CO)_6$  can be isolated by filtration and purified by sublimation under vacuum.

## Infrared (IR) Spectroscopy

Sample Preparation (KBr Pellet):

- Thoroughly dry spectroscopic grade potassium bromide (KBr) in an oven and store it in a desiccator.<sup>[6]</sup>
- In an agate mortar, grind 1-2 mg of  $W(CO)_6$  with approximately 100-200 mg of the dried KBr until a fine, homogeneous powder is obtained.<sup>[6]</sup>
- Place the powder into a pellet die and apply pressure using a hydraulic press to form a thin, transparent pellet.<sup>[6]</sup>
- Acquire the IR spectrum of the KBr pellet.

Sample Preparation (Solution):

- Prepare a solution of  $W(CO)_6$  in a suitable IR-transparent solvent (e.g., hexane, cyclohexane).
- Use a liquid-sample IR cell with windows appropriate for the chosen solvent (e.g., NaCl or KBr).
- Fill the cell with the solution and acquire the IR spectrum. A background spectrum of the pure solvent should be taken for subtraction.

## $^{13}C$ Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation:

- Dissolve an appropriate amount of  $W(CO)_6$  (typically 10-50 mg for  $^{13}C$  NMR) in a deuterated solvent in which it is soluble (e.g., deuterated chloroform ( $CDCl_3$ ), deuterated benzene ( $C_6D_6$ )).<sup>[7]</sup>
- Transfer the solution to a 5 mm NMR tube, ensuring the sample height is adequate for the spectrometer (typically around 4-5 cm).<sup>[8]</sup>

- Filter the solution if any solid particles are present to avoid compromising the spectral quality.  
[8]
- Acquire the  $^{13}\text{C}$  NMR spectrum. Due to the low natural abundance of  $^{13}\text{C}$ , a sufficient number of scans should be acquired to achieve a good signal-to-noise ratio.[8]

## Mass Spectrometry (Electron Ionization)

Procedure:

- Introduce a small amount of  $\text{W}(\text{CO})_6$  into the mass spectrometer via a direct insertion probe or by sublimation if using a gas-phase inlet.
- Utilize electron ionization (EI) to generate charged fragments. A standard electron energy of 70 eV is typically used.[9]
- The resulting mass spectrum will show a characteristic fragmentation pattern corresponding to the sequential loss of the six carbonyl ligands.[10] The parent molecular ion  $[\text{W}(\text{CO})_6]^+$  is often observed, followed by fragments such as  $[\text{W}(\text{CO})_5]^+$ ,  $[\text{W}(\text{CO})_4]^+$ , and so on, down to the bare tungsten ion  $[\text{W}]^+$ .[9]

## Visualizations

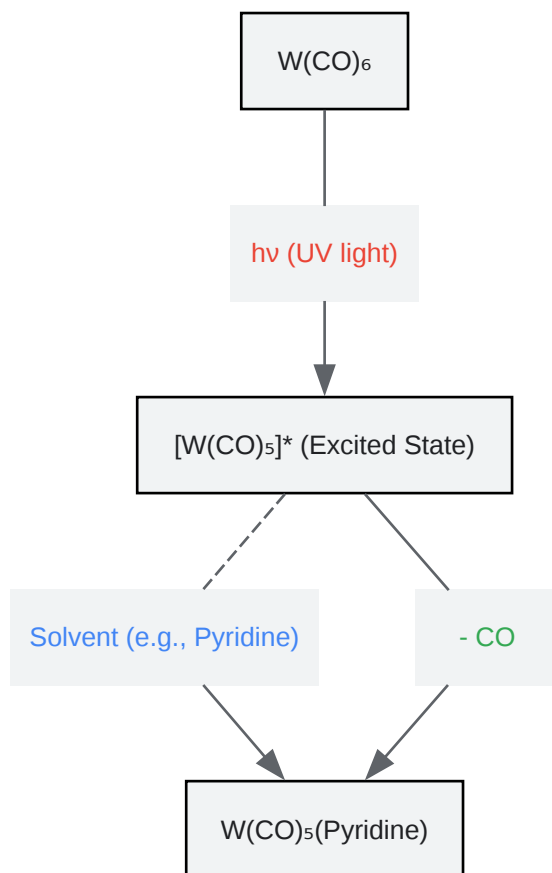


Figure 1: Photochemical Substitution of a CO Ligand

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Caption: Photochemical substitution of a carbonyl ligand in  $\text{W(CO)}_6$ .

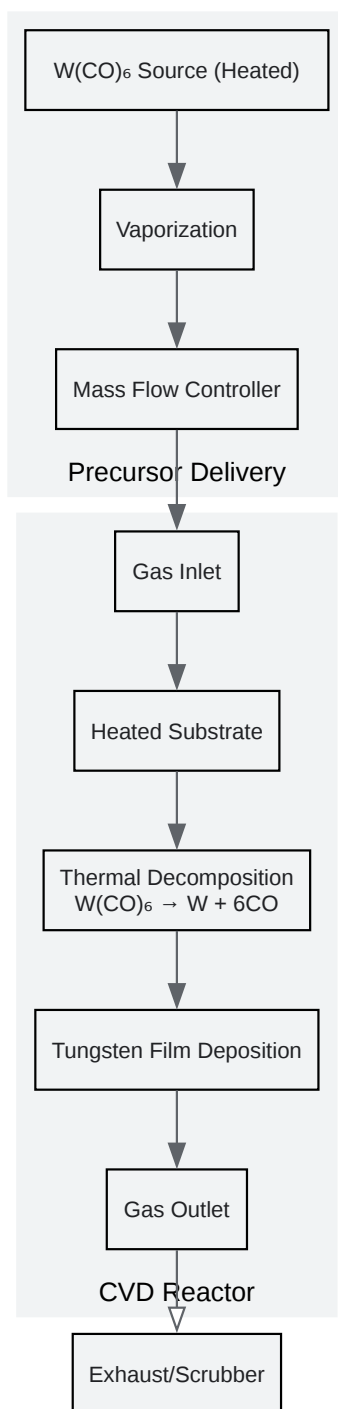


Figure 2: Workflow for Chemical Vapor Deposition (CVD)

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Caption: A simplified workflow for depositing tungsten films using W(CO)<sub>6</sub> in a CVD process.

## Conclusion

Tungsten hexacarbonyl is a versatile and fundamental compound in chemistry and materials science. Its well-defined physical properties, particularly its volatility, and its predictable reactivity make it an invaluable precursor for a wide range of applications. A thorough understanding of its handling, synthesis, and characterization, as detailed in this guide, is essential for its safe and effective use in research and development.

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